

Erucyl Methane Sulfonate: A Comprehensive Technical Guide to Synthesis and Purification

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Compound of Interest

Compound Name: *Erucyl methane sulfonate*

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This guide provides an in-depth overview of the synthesis and purification of **erucyl methane sulfonate**, a long-chain alkyl methanesulfonate. The document details the chemical properties, a robust synthesis protocol adapted from established methods for alkyl methanesulfonates, and comprehensive purification procedures. All quantitative data is presented in clear, tabular formats for ease of reference and comparison.

Chemical Properties and Data

Erucyl methane sulfonate, also known as erucyl mesylate, is the methanesulfonic acid ester of erucyl alcohol. Its lipophilic nature, conferred by the long docosenyl carbon chain, makes it a subject of interest in various research applications, including organic synthesis and potentially as a precursor for biologically active molecules.

Property	Value	Reference
Molecular Formula	C ₂₃ H ₄₆ O ₃ S	[1]
Molecular Weight	402.68 g/mol	[2]
CAS Number	102542-59-6	[2]
Appearance	Not specified (likely a waxy solid at room temperature)	N/A
Purity	>99% (as available from some commercial suppliers)	[2]
Storage	Freezer	[2]

Synthesis of Erucyl Methane Sulfonate

The synthesis of **erucyl methane sulfonate** is achieved through the mesylation of erucyl alcohol. This reaction involves the treatment of the alcohol with methanesulfonyl chloride in the presence of a tertiary amine base, such as triethylamine, in an appropriate organic solvent like dichloromethane (DCM). The tertiary amine acts as a scavenger for the hydrochloric acid byproduct generated during the reaction.

Experimental Protocol

This protocol is adapted from established procedures for the synthesis of alkyl methanesulfonates.

Materials:

- Erucyl alcohol (1 equivalent)
- Methanesulfonyl chloride (1.2 equivalents)
- Triethylamine (1.5 equivalents)
- Anhydrous Dichloromethane (DCM)
- 5% Hydrochloric Acid (HCl)

- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Brine (saturated Sodium Chloride solution)
- Anhydrous Sodium Sulfate (Na_2SO_4)

Procedure:

- In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve erucyl alcohol (1 eq.) in anhydrous dichloromethane.
- Cool the solution to 0 °C using an ice bath.
- Slowly add triethylamine (1.5 eq.) to the stirred solution.
- To this mixture, add methanesulfonyl chloride (1.2 eq.) dropwise, ensuring the temperature remains at 0 °C.
- After the addition is complete, continue stirring the reaction mixture at 0 °C for 4 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, transfer the reaction mixture to a separatory funnel.
- Wash the organic layer sequentially with:
 - 5% Hydrochloric Acid
 - Water
 - Saturated Sodium Bicarbonate solution
 - Brine
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude **erucyl methane sulfonate**.

Reactant/Reagent	Molar Ratio	Purpose
Erucyl Alcohol	1.0	Starting material
Methanesulfonyl Chloride	1.2	Mesylating agent
Triethylamine	1.5	HCl scavenger
Dichloromethane	-	Solvent

Note: While a specific yield for the synthesis of **erucyl methane sulfonate** is not widely reported in the literature, similar reactions with other long-chain alcohols typically proceed with high efficiency. A yield of over 80% can be reasonably expected.

Purification of Erucyl Methane Sulfonate

Purification of the crude product is essential to remove any unreacted starting materials, byproducts such as triethylamine hydrochloride, and any potential side products. A combination of recrystallization and column chromatography can be employed to achieve high purity.

Recrystallization Protocol

Procedure:

- Dissolve the crude **erucyl methane sulfonate** in a minimal amount of a suitable hot solvent. Given the long alkyl chain, a non-polar solvent or a mixture of solvents is recommended. Hexane or a mixture of hexane and ethyl acetate would be a good starting point for solvent screening.
- Once dissolved, allow the solution to cool slowly to room temperature.
- Further cool the solution in an ice bath to maximize crystal formation.
- Collect the crystals by vacuum filtration.
- Wash the crystals with a small amount of cold solvent.
- Dry the purified crystals under vacuum.

Column Chromatography

If recrystallization does not yield a product of the desired purity, silica gel column chromatography can be utilized.

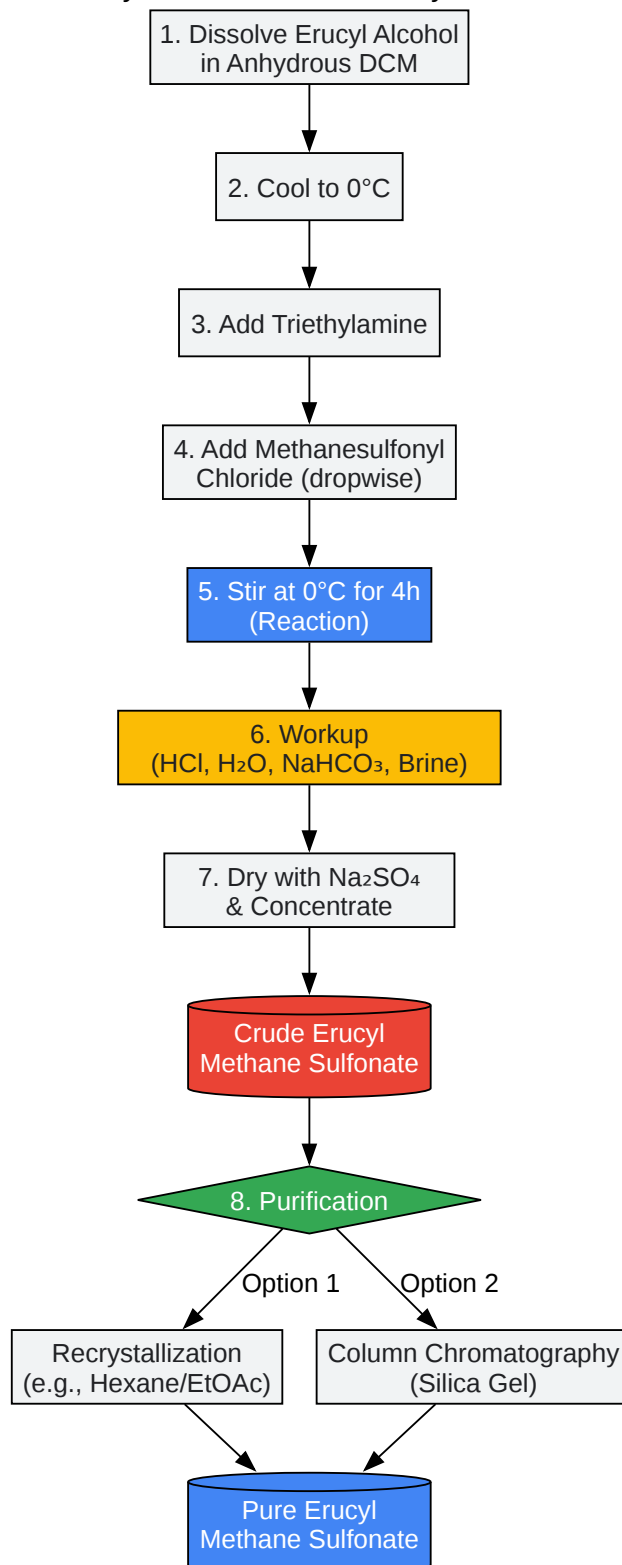
Procedure:

- Prepare a silica gel column using a suitable solvent system. A gradient elution starting with a non-polar solvent (e.g., hexane) and gradually increasing the polarity with a more polar solvent (e.g., ethyl acetate) is recommended.
- Dissolve the crude or partially purified product in a minimal amount of the starting eluent.
- Load the sample onto the column.
- Elute the column with the chosen solvent system, collecting fractions.
- Monitor the fractions by TLC to identify those containing the pure product.
- Combine the pure fractions and remove the solvent under reduced pressure to obtain the purified **erucyl methane sulfonate**.

Visualizations

Synthesis and Purification Workflow

Workflow for Erucyl Methane Sulfonate Synthesis and Purification



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Caption: Synthesis and purification workflow for **erucyl methane sulfonate**.

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References

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